

Unveiling Dicyclohexyl-phenyl-methanol: A Technical Overview

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Compound of Interest

Compound Name: *Dicyclohexyl-phenyl-methanol*

CAS No.: 87839-87-0

Cat. No.: B15686462

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dicyclohexyl-phenyl-methanol**, a molecule of interest in organic synthesis and potentially in pharmaceutical applications. This document collates available data on its synonyms, chemical properties, and potential, while also highlighting areas where further research is needed.

Nomenclature and Identification

Dicyclohexyl-phenyl-methanol is known by several synonyms, ensuring clarity and accurate identification across different chemical databases and publications. The most prominent of these is its IUPAC name, dicyclohexyl(phenyl)methanol.^[1]

Identifier Type	Identifier
IUPAC Name	dicyclohexyl(phenyl)methanol[1]
CAS Number	87839-87-0[1]
Molecular Formula	C ₁₉ H ₂₈ O[1]
Molecular Weight	272.43 g/mol [1]
Synonyms	Dicyclohexylphenylmethanol, Benzene, (dicyclohexylmethyl)-, Dicyclohexyl(phenyl)methanol

Physicochemical Properties

Understanding the physicochemical properties of **Dicyclohexyl-phenyl-methanol** is crucial for its application in experimental settings. The following table summarizes key computed and, where available, experimental data.

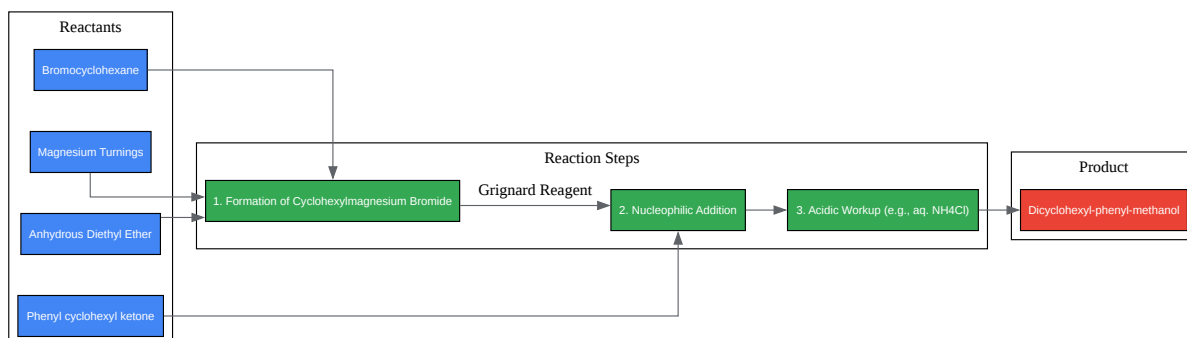
Property	Value	Source
Molecular Weight	272.43 g/mol	PubChem[1]
XLogP3	5.6	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	3	PubChem[1]
Exact Mass	272.214015 g/mol	PubChem[1]
Monoisotopic Mass	272.214015 g/mol	PubChem[1]
Topological Polar Surface Area	20.2 Å ²	PubChem[1]
Heavy Atom Count	20	PubChem[1]
Complexity	289	PubChem[1]

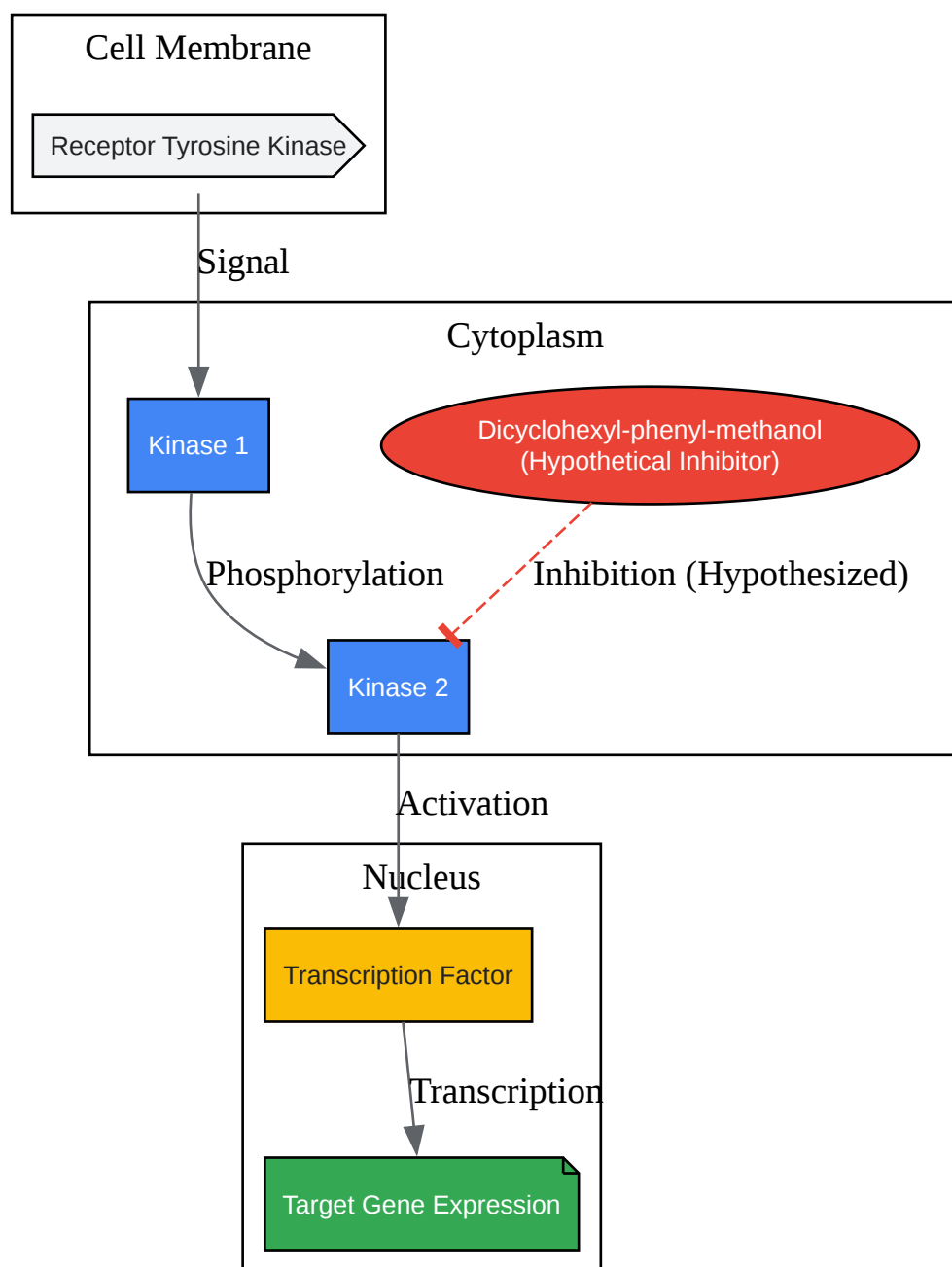
Synthesis and Experimental Protocols

Detailed, peer-reviewed synthesis protocols specifically for **Dicyclohexyl-phenyl-methanol** are not readily available in the public domain. However, the synthesis of structurally analogous compounds, such as other substituted cyclohexyl-methanol derivatives, typically involves the Grignard reaction. A general plausible synthetic workflow is proposed below.

Proposed Synthetic Workflow: Grignard Reaction

This hypothetical workflow outlines a common method for the synthesis of tertiary alcohols like **Dicyclohexyl-phenyl-methanol**.





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References

- [1. Dicyclohexyl-phenyl-methanol | C₁₉H₂₈O | CID 275163 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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